

Cyanidin 3-Xyloside: A Technical Guide to its Chemical Structure and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanidin 3-Xyloside

Cat. No.: B11932047

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanidin 3-xyloside is a naturally occurring anthocyanin, a subclass of flavonoids, responsible for the vibrant red, purple, and blue pigments in many fruits and vegetables. It is a glycosylated form of cyanidin, where a xylose sugar molecule is attached to the cyanidin aglycone. This compound has garnered significant interest in the scientific community due to its potential health benefits, primarily attributed to its potent antioxidant and anti-inflammatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **cyanidin 3-xyloside**, with a focus on its potential therapeutic applications.

Chemical Structure and Physicochemical Properties

Cyanidin 3-xyloside, with the IUPAC name 3-[(2S,3R,4R,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]oxy-2-(3,4-dihydroxyphenyl)chromenylium-5,7-diol, is a cationic flavonoid.^[1] The core structure consists of the cyanidin aglycone, characterized by two aromatic rings (A and B) and a heterocyclic C ring containing an oxygen atom. The presence of hydroxyl groups on the B-ring is crucial for its antioxidant activity. A xylose sugar moiety is attached at the C3 position of the C-ring.

Below is a table summarizing the key physicochemical properties of **Cyanidin 3-Xyloside**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₉ O ₁₀ ⁺	[1]
Molecular Weight	419.4 g/mol	[1]
Exact Mass	419.09782180 Da	[1]
CAS Number	29761-24-8	[1]
IUPAC Name	3-[(2S,3R,4R,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]oxy-2-(3,4-dihydroxyphenyl)chromenylium-5,7-diol	[1]
Predicted Water Solubility	0.41 g/L	[2]
Predicted logP	1.45	[2]
Appearance	Dark red solid	[3]
Solubility	Slightly soluble in methanol and water	[3]
Stability	Light and temperature sensitive	[3]

Biological Activities and Potential Therapeutic Applications

The biological activities of **cyanidin 3-xyloside** are largely attributed to its antioxidant and anti-inflammatory effects. While much of the specific research has been conducted on the more common cyanidin-3-O-glucoside, the structural similarities suggest that **cyanidin 3-xyloside** likely exhibits comparable, albeit potentially modulated, activities.

Antioxidant Activity

Anthocyanins, including **cyanidin 3-xyloside**, are potent antioxidants. Their ability to scavenge free radicals is a key mechanism underlying their protective effects against various diseases.

The antioxidant capacity of anthocyanins is often evaluated using assays such as the Ferric Reducing Antioxidant Power (FRAP), 2,2-diphenyl-1-picrylhydrazyl (DPPH), and Oxygen Radical Absorbance Capacity (ORAC) assays.

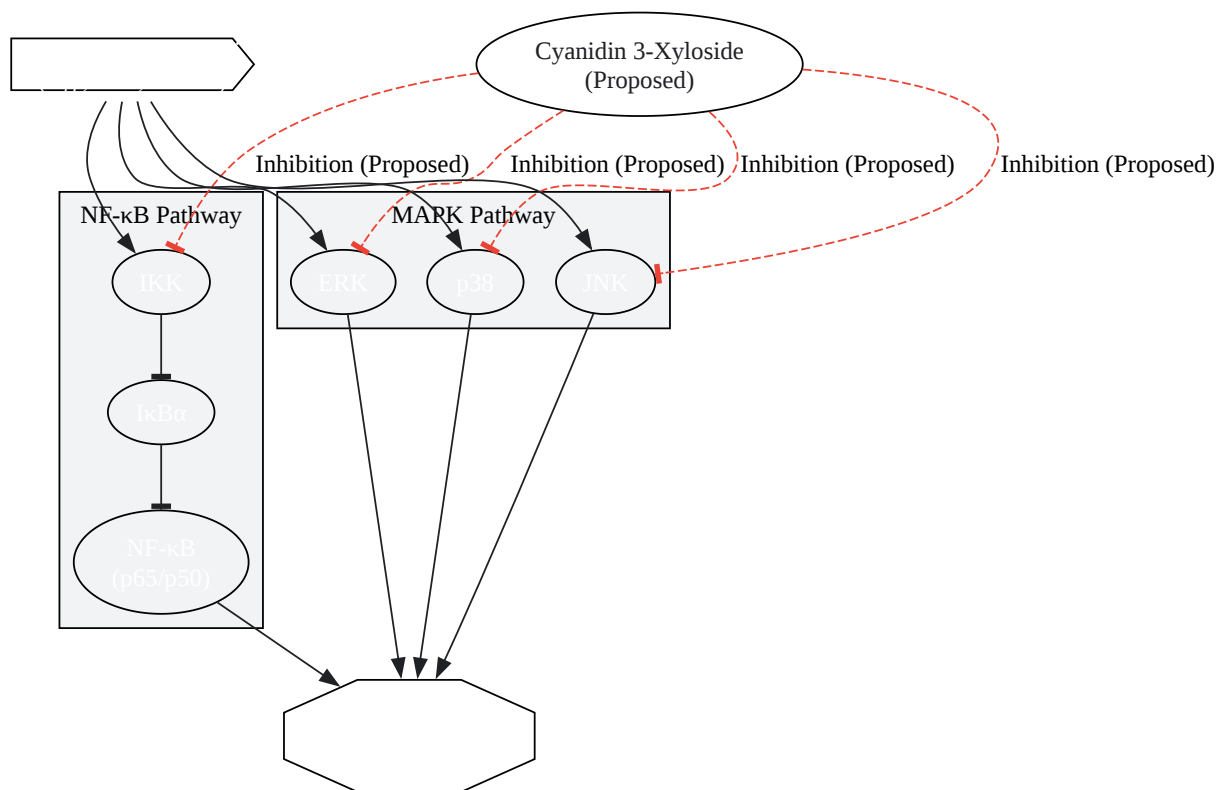
While specific quantitative data for **cyanidin 3-xyloside** is limited, studies on black raspberries, which contain cyanidin 3-xylosylrutinoside, have demonstrated significant antioxidant activity.[\[4\]](#)
[\[5\]](#)

Anti-inflammatory Activity

Chronic inflammation is a key factor in the pathogenesis of numerous diseases. Cyanidin and its glycosides have been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response.

Signaling Pathways

Based on studies of closely related cyanidin glycosides, it is highly probable that **cyanidin 3-xyloside** exerts its biological effects through the modulation of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways. These pathways are central to cellular processes such as inflammation, proliferation, and apoptosis.

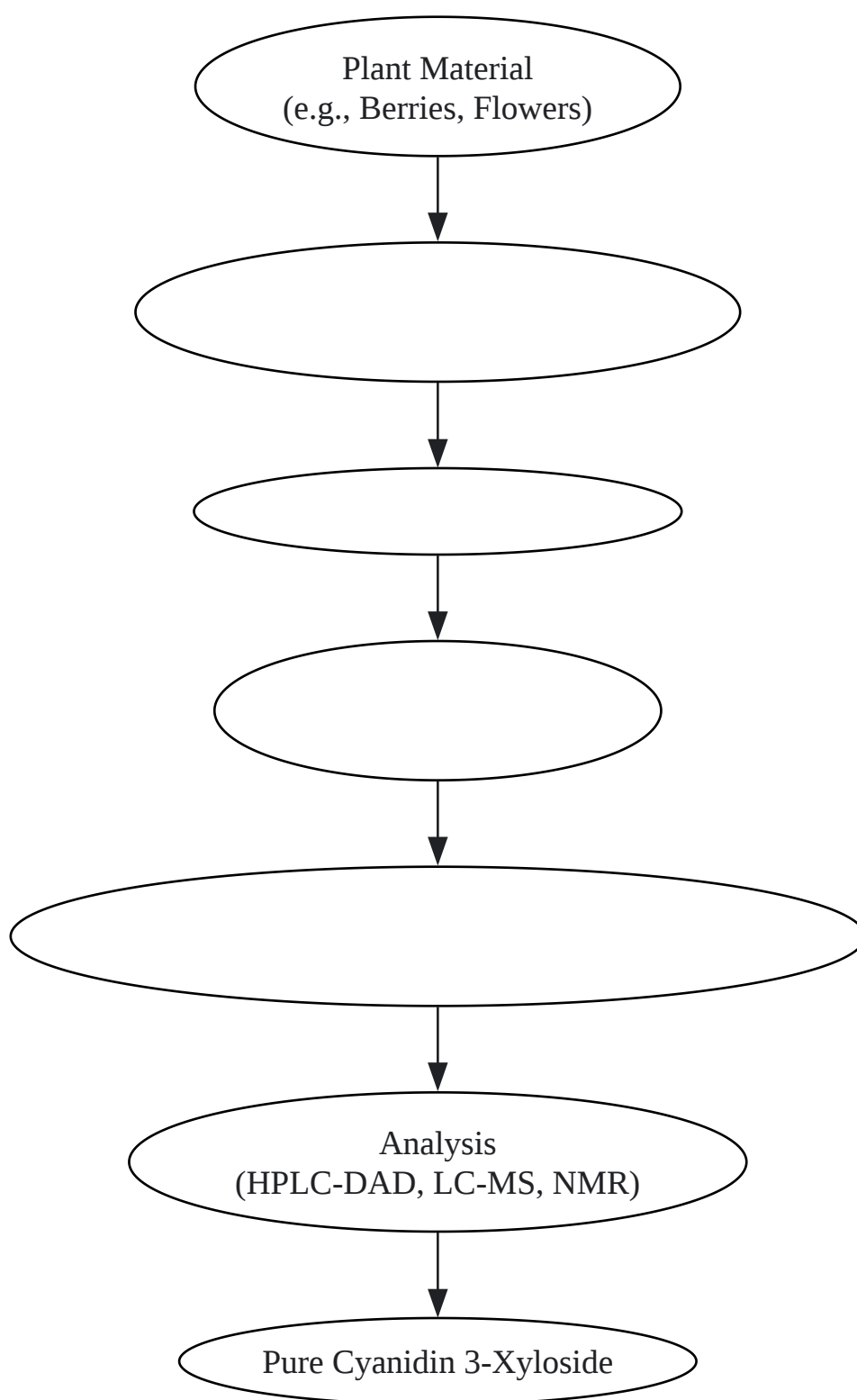


[Click to download full resolution via product page](#)

Experimental Protocols

Isolation and Purification of Cyanidin 3-Xyloside

A general protocol for the isolation of anthocyanins from plant material involves extraction with an acidified solvent followed by chromatographic purification.



[Click to download full resolution via product page](#)

Methodology:

- **Extraction:** Homogenize the plant material with an acidified solvent (e.g., 80% methanol or ethanol with 0.1% HCl or formic acid).
- **Filtration and Concentration:** Filter the extract to remove solid debris and concentrate it under reduced pressure using a rotary evaporator.
- **Purification:** The crude extract is then subjected to column chromatography. Amberlite XAD-7 resin is often used for initial cleanup, followed by further purification on a Sephadex LH-20 column.
- **Analysis:** The purity and identity of the isolated compound are confirmed by High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Western Blot Analysis of MAPK and NF- κ B Pathway Activation

Protocol for assessing the effect of **Cyanidin 3-Xyloside** on protein phosphorylation in cell culture:

- **Cell Culture and Treatment:** Plate cells (e.g., macrophages like RAW 264.7 or intestinal epithelial cells like Caco-2) and allow them to adhere. Pre-treat the cells with varying concentrations of **Cyanidin 3-Xyloside** for a specified time (e.g., 1-2 hours).
- **Stimulation:** Induce an inflammatory response by treating the cells with an inflammatory agent such as lipopolysaccharide (LPS) or tumor necrosis factor-alpha (TNF- α).
- **Cell Lysis:** Wash the cells with cold phosphate-buffered saline (PBS) and lyse them using a radioimmunoprecipitation assay (RIPA) buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the cell lysates using a protein assay (e.g., BCA assay).
- **SDS-PAGE and Electrotransfer:** Separate the proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transfer them to a polyvinylidene

difluoride (PVDF) or nitrocellulose membrane.

- Immunoblotting: Block the membrane with a blocking buffer (e.g., 5% non-fat milk or bovine serum albumin in Tris-buffered saline with Tween 20) and then incubate with primary antibodies specific for the phosphorylated and total forms of the proteins of interest (e.g., p-p38, p38, p-p65, p65).
- Detection: After washing, incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody. Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.

Conclusion

Cyanidin 3-xyloside is a promising natural compound with significant antioxidant and potential anti-inflammatory properties. While further research is needed to fully elucidate its specific mechanisms of action and therapeutic potential, the existing evidence from related cyanidin glycosides suggests that it warrants further investigation for its role in the prevention and treatment of chronic diseases. The methodologies outlined in this guide provide a framework for researchers to explore the biological activities of this intriguing anthocyanin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Black soybean anthocyanins attenuate inflammatory responses by suppressing reactive oxygen species production and mitogen activated protein kinases signaling in lipopolysaccharide-stimulated macrophages - PMC [pmc.ncbi.nlm.nih.gov]
2. globalsciencebooks.info [globalsciencebooks.info]
3. Signaling pathways western immunoblotting analysis [bio-protocol.org]
4. Cyanidin-3-O-glucoside inhibits NF- κ B signalling in intestinal epithelial cells exposed to TNF- α and exerts protective effects via Nrf2 pathway activation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Cyanidin-3-O-Glucoside Ameliorates Lipopolysaccharide-Induced Injury Both In Vivo and In Vitro Suppression of NF- κ B and MAPK Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cyanidin 3-Xyloside: A Technical Guide to its Chemical Structure and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932047#chemical-structure-and-properties-of-cyanidin-3-xyloside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com